

Cyclobutylhydrazine: A Technical Guide for Chemical Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclobutylhydrazine

Cat. No.: B1320886

[Get Quote](#)

Introduction

Cyclobutylhydrazine and its salts are versatile chemical intermediates that are gaining attention in the fields of pharmaceutical and organic synthesis. The presence of the strained cyclobutane ring and the reactive hydrazine moiety makes this compound a valuable building block for the creation of novel molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Cyclobutylhydrazine**, with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Cyclobutylhydrazine is a hydrazine derivative featuring a cyclobutane ring. It is commercially available primarily as its hydrochloride salt, which typically appears as a white to off-white crystalline solid and is soluble in water.^[1] The free base form is described as a colorless to yellow liquid with a pungent odor.^[2]

Table 1: Chemical Identifiers for **Cyclobutylhydrazine** and its Hydrochloride Salt

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Cyclobutylhydrazine	742673-64-9[2][3]	C4H10N2[2][3]	86.14 g/mol [2][3]
Cyclobutylhydrazine Hydrochloride	158001-21-9[1][4]	C4H11ClN2[1][4]	122.60 g/mol [5]
1-Cyclobutylhydrazine dihydrochloride	1156980-49-2[6]	C4H10N2·2HCl[6]	159.06 g/mol [6]

Table 2: Predicted and Measured Physical Properties

Property	Value (Cyclobutylhydrazine)	Value (Cyclobutylhydrazine HCl)
Boiling Point	168.4±7.0 °C (Predicted)[2]	209.9°C at 760 mmHg[7]
Density	0.98±0.1 g/cm3 (Predicted)[2]	-
pKa	8.08±0.20 (Predicted)[2]	-
Flash Point	-	80.8°C[7]

Synthesis of Cyclobutylhydrazine

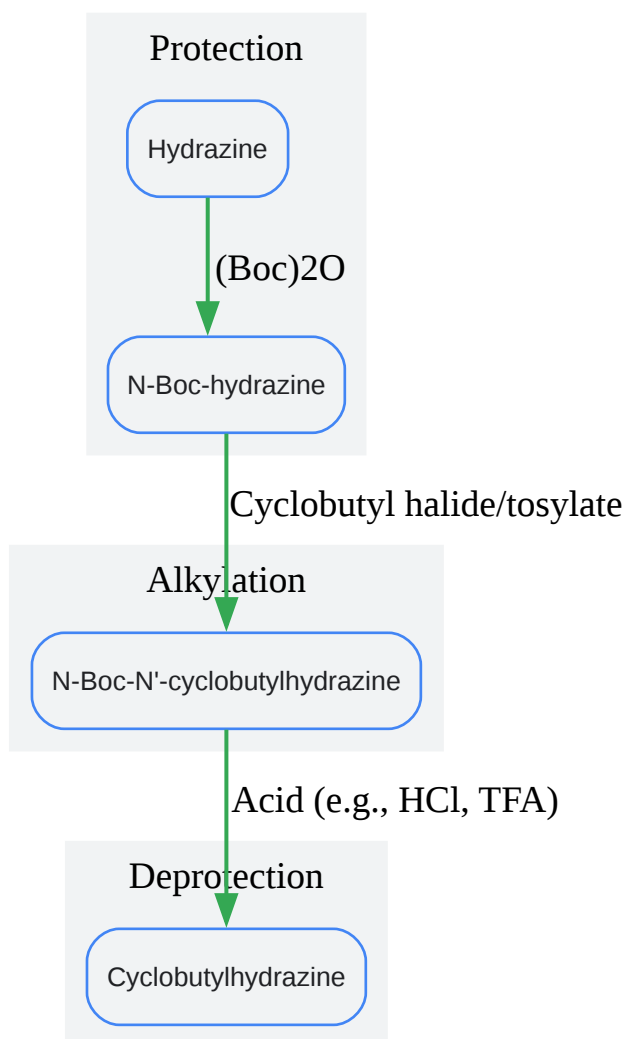
A detailed, publicly available experimental protocol for the synthesis of **Cyclobutylhydrazine** is not readily found in the searched literature. However, based on common organic synthesis reactions for similar structures, a plausible synthetic route can be proposed. One common method for the synthesis of hydrazines involves the protection of one of the nitrogen atoms, followed by the introduction of the desired alkyl or aryl group, and subsequent deprotection.

A potential synthetic pathway could involve the use of a protected hydrazine, such as tert-butyl carbazate (N-Boc-hydrazine), which can be reacted with a suitable cyclobutyl electrophile. Alternatively, cyclobutanone could serve as a starting material.

Proposed Synthetic Pathway from Cyclobutanone

A potential route starting from cyclobutanone could involve the formation of a hydrazone followed by reduction. A more likely route, however, involves the protection of hydrazine,

followed by alkylation and deprotection.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **Cyclobutylhydrazine** via a protected intermediate.

Experimental Protocol: General Synthesis of N-Boc-Hydrazones

While a specific protocol for N-Boc-**cyclobutylhydrazine** is not available, a general procedure for the synthesis of N-Boc-hydrazones from carbonyl compounds provides a useful reference.

[8]

Materials:

- Aldehyde or ketone (1.0 equivalent)
- tert-Butyl carbazate (1.0 - 1.2 equivalents)
- Anhydrous ethanol or methanol
- Catalytic amount of glacial acetic acid (optional)

Procedure:

- Dissolve the carbonyl compound and tert-butyl carbazate in the chosen solvent in a round-bottom flask.
- Add a catalytic amount of glacial acetic acid, if necessary.
- Stir the reaction mixture at room temperature or heat to reflux, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Deprotection of N-Boc Group

The tert-butoxycarbonyl (Boc) protecting group is typically removed under acidic conditions.

Materials:

- N-Boc protected amine
- Trifluoroacetic acid (TFA) in Dichloromethane (DCM) or Hydrochloric acid (HCl) in an organic solvent (e.g., dioxane, ethyl acetate)

Procedure:

- Dissolve the N-Boc protected compound in the chosen solvent.

- Add the acidic solution (e.g., 20% TFA in DCM or 4M HCl in dioxane).
- Stir the reaction at room temperature, monitoring by TLC.
- Once the deprotection is complete, the solvent and excess acid are removed under reduced pressure to yield the amine salt.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

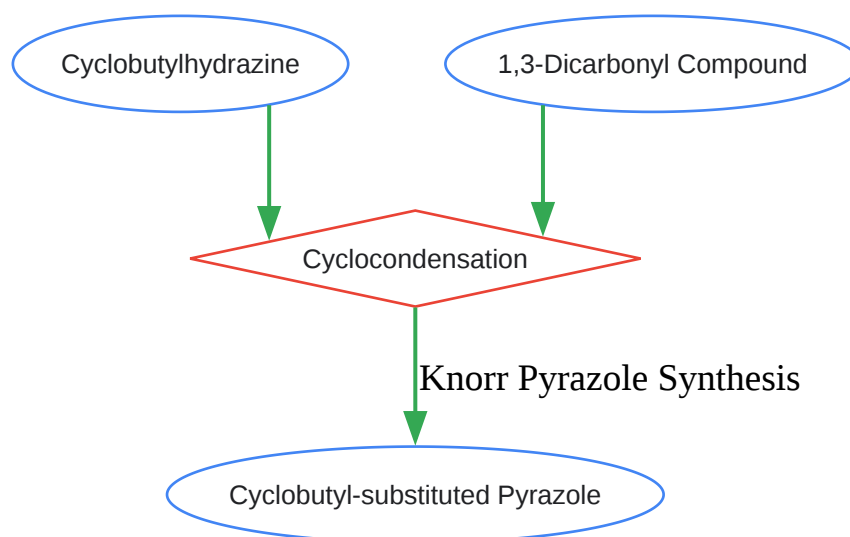
Applications in Medicinal Chemistry

Cyclobutylhydrazine is primarily utilized as a building block in the synthesis of more complex molecules, particularly in the development of pharmaceutical compounds.[\[2\]](#)[\[6\]](#) The unique structural properties of the cyclobutyl group can impart desirable characteristics to drug candidates, such as conformational constraint and altered lipophilicity.[\[14\]](#)

Synthesis of Pyrazole Derivatives

One of the key applications of hydrazine derivatives is in the synthesis of pyrazoles, a class of heterocyclic compounds with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) The Knorr pyrazole synthesis, which involves the condensation of a 1,3-dicarbonyl compound with a hydrazine, is a common method for creating the pyrazole ring.[\[14\]](#)

The use of a substituted hydrazine like **Cyclobutylhydrazine** allows for the introduction of the cyclobutyl moiety onto the pyrazole scaffold, which can be beneficial for drug design.



[Click to download full resolution via product page](#)

Caption: General reaction scheme for the synthesis of cyclobutyl-substituted pyrazoles.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information on the specific biological activities or the direct modulation of signaling pathways by **Cyclobutylhydrazine** itself. Its primary role appears to be as a synthetic intermediate. However, the broader classes of compounds to which it belongs—hydrazines and cyclobutane-containing molecules—are known to exhibit a wide range of biological effects.

Hydrazone derivatives, which can be readily formed from **Cyclobutylhydrazine**, have been reported to possess antimicrobial, anticonvulsant, and anti-inflammatory properties. The incorporation of the cyclobutyl ring can influence the pharmacokinetic and pharmacodynamic properties of a molecule.

Further research is needed to elucidate the specific biological targets and mechanisms of action of **Cyclobutylhydrazine** and its derivatives. Researchers in drug discovery may find this compound to be a valuable starting point for the synthesis of novel therapeutic agents.

Suppliers

Cyclobutylhydrazine and its hydrochloride salt are available from several chemical suppliers, including:

- Frontier Specialty Chemicals[4]
- CymitQuimica[1]
- Parchem[19]
- abcr Gute Chemie
- BLD Pharm[20]
- Tetrahedron[21]

- CP Lab Safety[22]
- Sunway Pharm Ltd[5]
- Guidechem[7]
- Chem-Impex[6]

Purity levels of >95% and ≥97% are commonly offered.[4][6][22]

Conclusion

Cyclobutylhydrazine is a promising chemical intermediate with potential applications in the synthesis of novel pharmaceuticals and other functional organic molecules. Its unique structural features make it an attractive building block for introducing the cyclobutyl moiety, which can confer advantageous properties to target compounds. While detailed information on its synthesis and direct biological activity is still emerging, its utility in the construction of biologically relevant scaffolds, such as pyrazoles, highlights its importance for researchers in the field of drug discovery and development. Further investigation into the synthesis, reactivity, and biological properties of **Cyclobutylhydrazine** and its derivatives is warranted to fully explore its potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CAS 158001-21-9: 1-CYCLOBUTYLHYDRAZINE HYDROCHLORIDE [cymitquimica.com]
2. lookchem.com [lookchem.com]
3. Cyclobutylhydrazine | C₄H₁₀N₂ | CID 18699355 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Cyclobutylhydrazine hydrochloride | [frontierspecialtychemicals.com]
5. 1-Cyclobutylhydrazine hydrochloride - CAS:158001-21-9 - Sunway Pharm Ltd [3wpharm.com]

- 6. chemimpex.com [chemimpex.com]
- 7. Page loading... [guidechem.com]
- 8. benchchem.com [benchchem.com]
- 9. mcours.net [mcours.net]
- 10. reddit.com [reddit.com]
- 11. Mild deprotection of the N-tert-butyloxycarbonyl (N-Boc) group using oxalyl chloride - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. scispace.com [scispace.com]
- 14. benchchem.com [benchchem.com]
- 15. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Synthesis, Reactions and Medicinal Uses of Pyrazole | Pharmaguideline [pharmaguideline.com]
- 18. BJOC - Multicomponent syntheses of pyrazoles via (3 + 2)-cyclocondensation and (3 + 2)-cycloaddition key steps [beilstein-journals.org]
- 19. parchem.com [parchem.com]
- 20. 158001-21-9|1-Cyclobutylhydrazine hydrochloride|BLD Pharm [bldpharm.com]
- 21. 742673-64-9 | Cyclobutylhydrazine | Tetrahedron [thsci.com]
- 22. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Cyclobutylhydrazine: A Technical Guide for Chemical Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320886#cas-number-and-supplier-for-cyclobutylhydrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com